

Personal protective equipment for handling Ethyl 2-aminooxazole-5-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-aminooxazole-5-carboxylate

Cat. No.: B053176

[Get Quote](#)

Essential Safety and Handling Guide for Ethyl 2-aminooxazole-5-carboxylate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Ethyl 2-aminooxazole-5-carboxylate**. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Assessment and Personal Protective Equipment (PPE)

Ethyl 2-aminooxazole-5-carboxylate is classified with specific hazard statements that necessitate the use of appropriate personal protective equipment. The primary hazards include skin irritation, serious eye irritation, and potential respiratory irritation.^[1]

Summary of Hazard Information:

Hazard Statement	GHS Classification
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation
H302	Harmful if swallowed

Recommended Personal Protective Equipment (PPE):

A comprehensive approach to personal protection is mandatory when handling this compound.

Protection Type	Recommended Equipment
Eye and Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^{[1][2]} A face shield should be worn in addition to goggles for splash hazards. ^{[3][4]}
Hand Protection	Chemically resistant, impervious gloves must be worn. ^[1] Nitrile or neoprene gloves are suitable for incidental contact. ^[3] Always inspect gloves before use. ^{[1][3]}
Body Protection	Wear a flame-resistant lab coat. ^{[1][3]} For procedures with a high risk of splashing, a chemical-resistant apron over the lab coat is recommended. ^[3] Ensure full skin coverage with long pants and closed-toe shoes. ^[3]
Respiratory Protection	All handling should occur in a certified chemical fume hood to minimize inhalation exposure. ^[3] If exposure limits are exceeded or irritation is experienced, use a full-face respirator. ^{[1][2]}

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated place, preferably within a chemical fume hood.[1]
- Avoid the formation of dust and aerosols.[1]
- Avoid contact with skin and eyes.[1]
- Use non-sparking tools to prevent ignition.[1]
- Store the container tightly closed in a dry, cool, and well-ventilated place.[1]
- Store away from incompatible materials and foodstuff containers.[1] The recommended storage temperature is 4°C, protected from light.[5][6]

Disposal Plan:

- Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[1]
- Contaminated materials should be promptly disposed of in suitable, closed containers.[1]

Emergency Procedures

In Case of Accidental Release:

- Evacuate personnel to a safe area.[1]
- Ensure adequate ventilation.[1]
- Remove all sources of ignition.[1]
- Wear appropriate PPE, including chemical impermeable gloves, during cleanup.[1]
- Prevent further leakage or spillage if it is safe to do so.[1]
- Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[1]

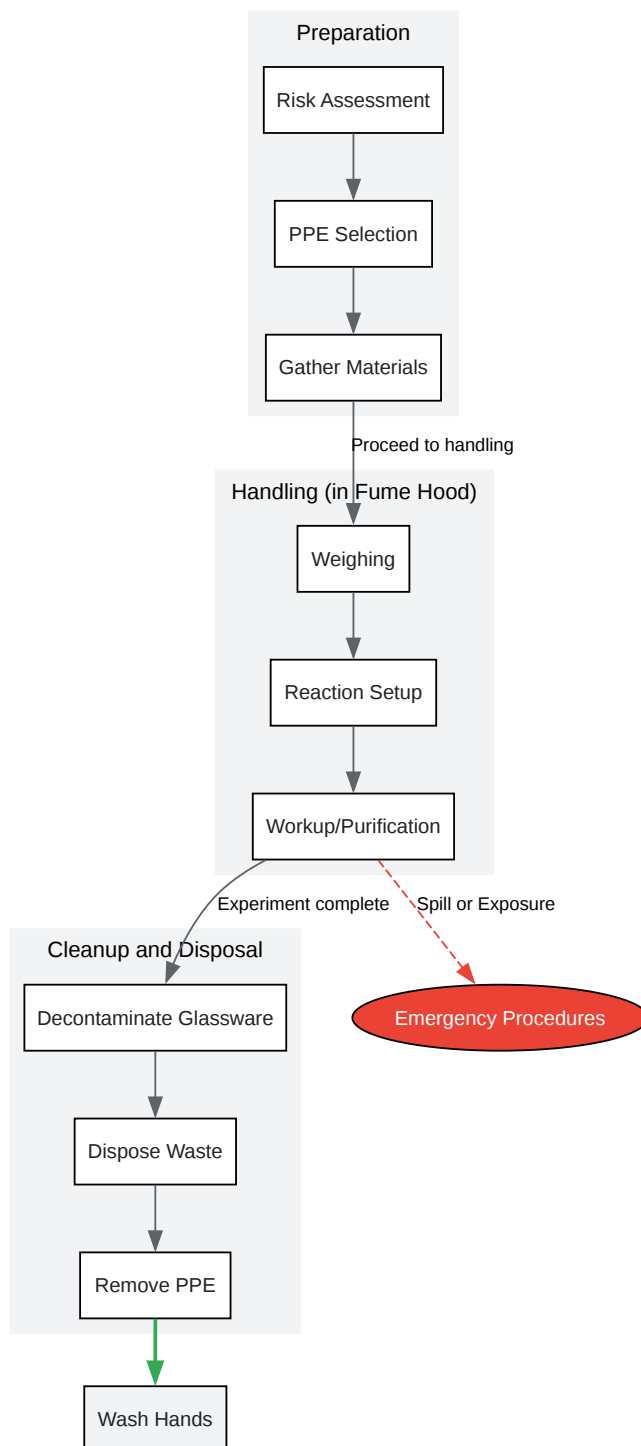
First-Aid Measures:

Exposure Route	First-Aid Protocol
If Inhaled	Remove the person to fresh air and keep them comfortable for breathing.[1] If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[1]
If on Skin	Take off contaminated clothing immediately.[1] Wash the affected area with plenty of soap and water.[1] If skin irritation occurs, get medical help.[1]
If in Eyes	Rinse cautiously with water for several minutes.[1] Remove contact lenses, if present and easy to do. Continue rinsing.[1] Seek immediate medical attention.
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[7]

Experimental Workflow Diagram

The following diagram outlines the standard operational workflow for safely handling **Ethyl 2-aminooxazole-5-carboxylate**.

Safe Handling Workflow for Ethyl 2-aminooxazole-5-carboxylate



[Click to download full resolution via product page](#)

Caption: Workflow for handling **Ethyl 2-aminooxazole-5-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. echemi.com [echemi.com]
- 3. benchchem.com [benchchem.com]
- 4. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 5. Ethyl 2-aminooxazole-5-carboxylate | 113853-16-0 [sigmaaldrich.com]
- 6. chemscene.com [chemscene.com]
- 7. fishersci.fr [fishersci.fr]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethyl 2-aminooxazole-5-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b053176#personal-protective-equipment-for-handling-ethyl-2-aminooxazole-5-carboxylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com